

Troubleshooting 2-Amino-5-nitrobenzoic acid reaction conditions

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzoic acid

Cat. No.: B1666348

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Technical Support Center: 2-Amino-5-nitrobenzoic Acid

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in successfully utilizing **2-Amino-5-nitrobenzoic acid** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is **2-Amino-5-nitrobenzoic acid** and what are its primary applications?

2-Amino-5-nitrobenzoic acid (CAS No: 616-79-5) is a light yellow crystalline powder with the molecular formula $C_7H_6N_2O_4$.^{[1][2][3]} It is a versatile intermediate compound widely used in the synthesis of various organic molecules.^[4] Its key applications include:

- **Pharmaceutical Intermediates:** It serves as a crucial building block in the synthesis of active pharmaceutical ingredients (APIs) and new drug candidates.^{[2][4]}
- **Dye Synthesis:** It is a precursor for a wide range of dyes used in textiles, inks, and pigments.^{[2][4]}
- **Organic Reagents:** Its unique structure with amino, nitro, and carboxylic acid groups allows for diverse reaction pathways, making it a valuable reagent in organic chemistry.^{[4][5]}

Q2: What are the general physical and chemical properties of **2-Amino-5-nitrobenzoic acid**?

Property	Value	Reference
Appearance	Light yellow crystalline powder	[2]
Purity	Typically ≥98-99%	[2][4][6]
Melting Point	~270 °C (with decomposition)	[2][3][7]
Molecular Weight	182.13 g/mol	[1][3]
Solubility	Limited solubility in water.[2] Soluble in polar aprotic solvents like DMF and DMSO.	[8]

Q3: How should **2-Amino-5-nitrobenzoic acid** be stored?

It should be stored in a tightly sealed container in a cool, dry, and dark place to maintain its stability.[9]

Troubleshooting Guides

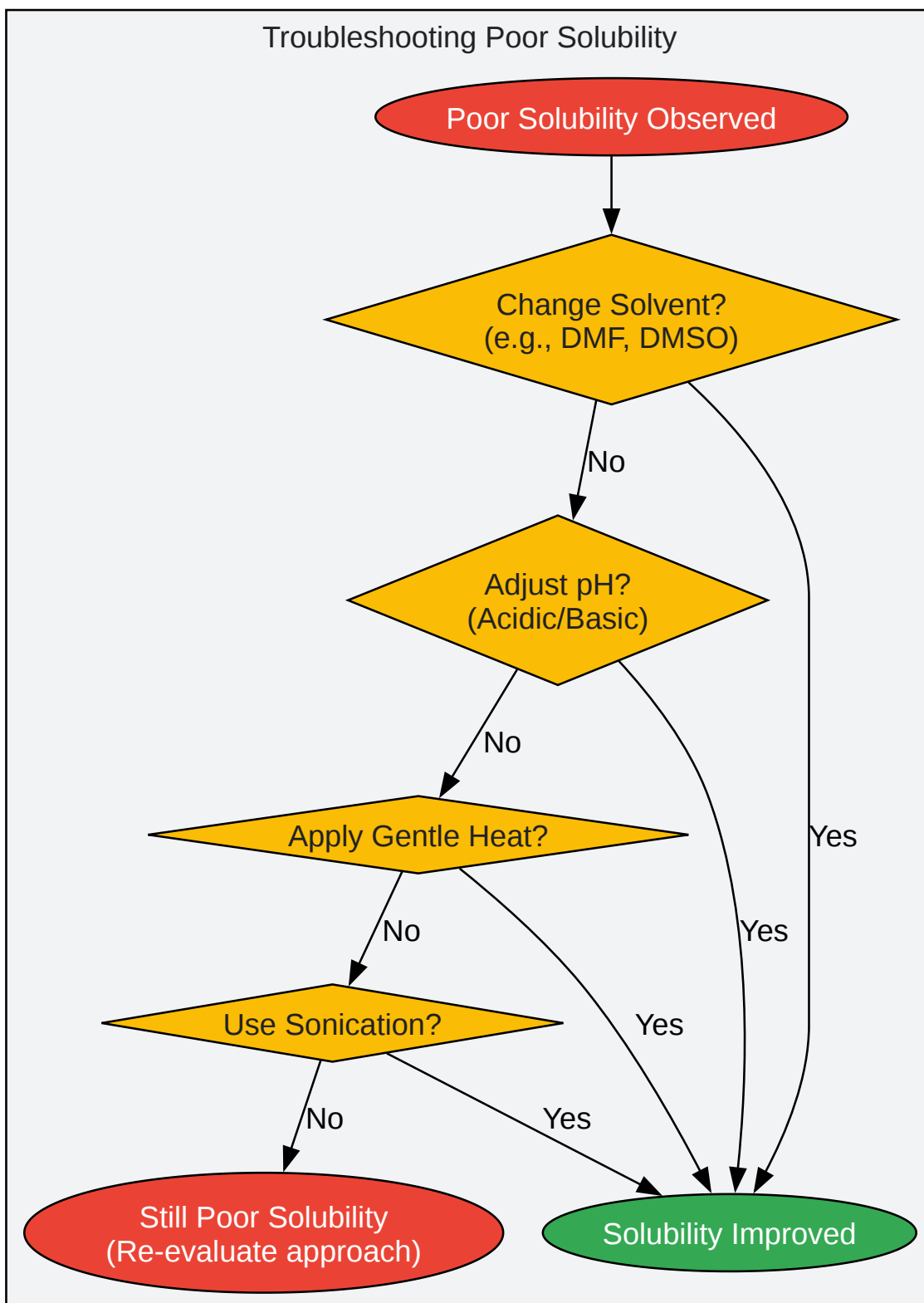
Problem 1: Poor Solubility in Reaction Solvent

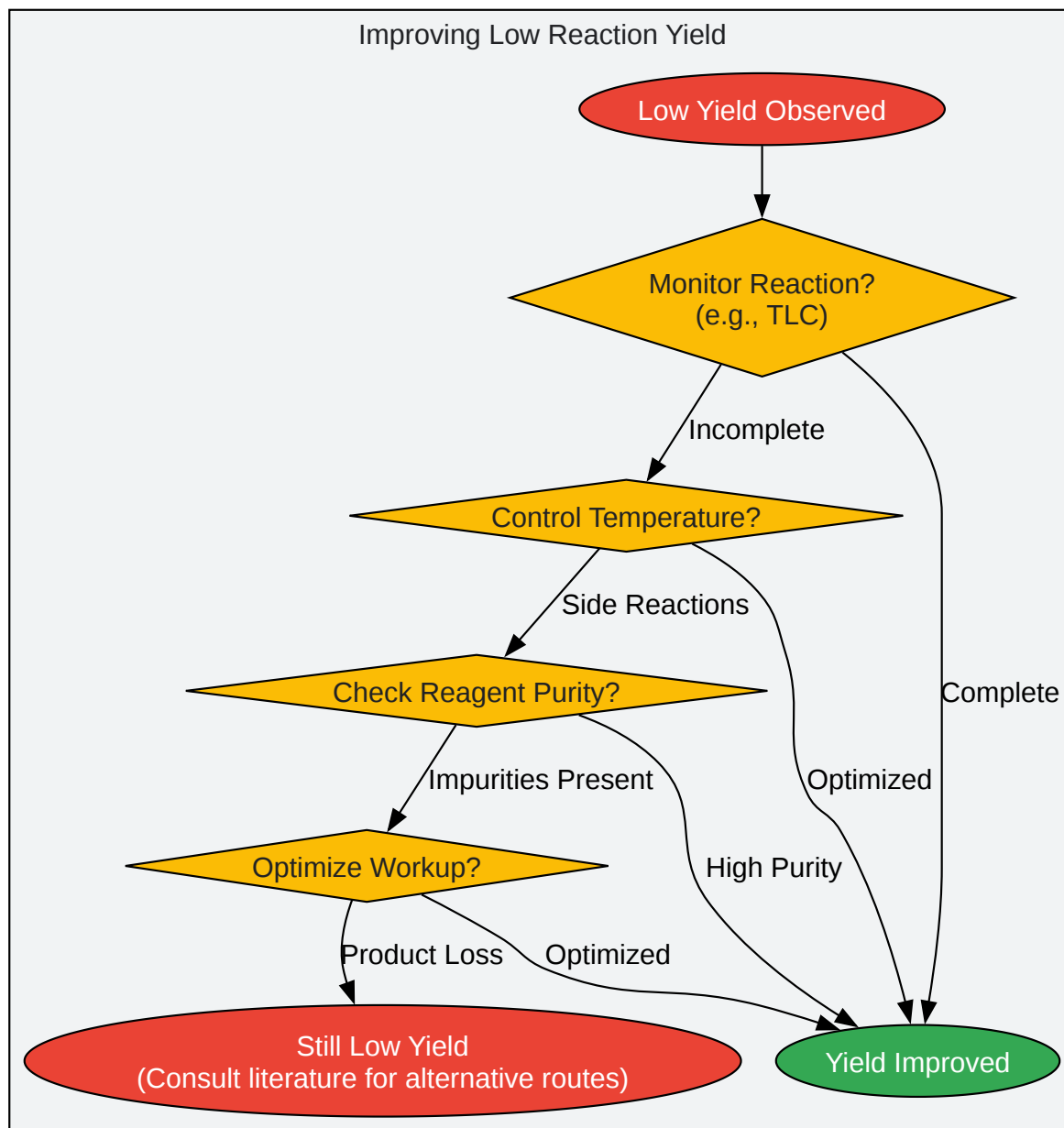
Q: My **2-Amino-5-nitrobenzoic acid** is not dissolving in the reaction solvent. What can I do?

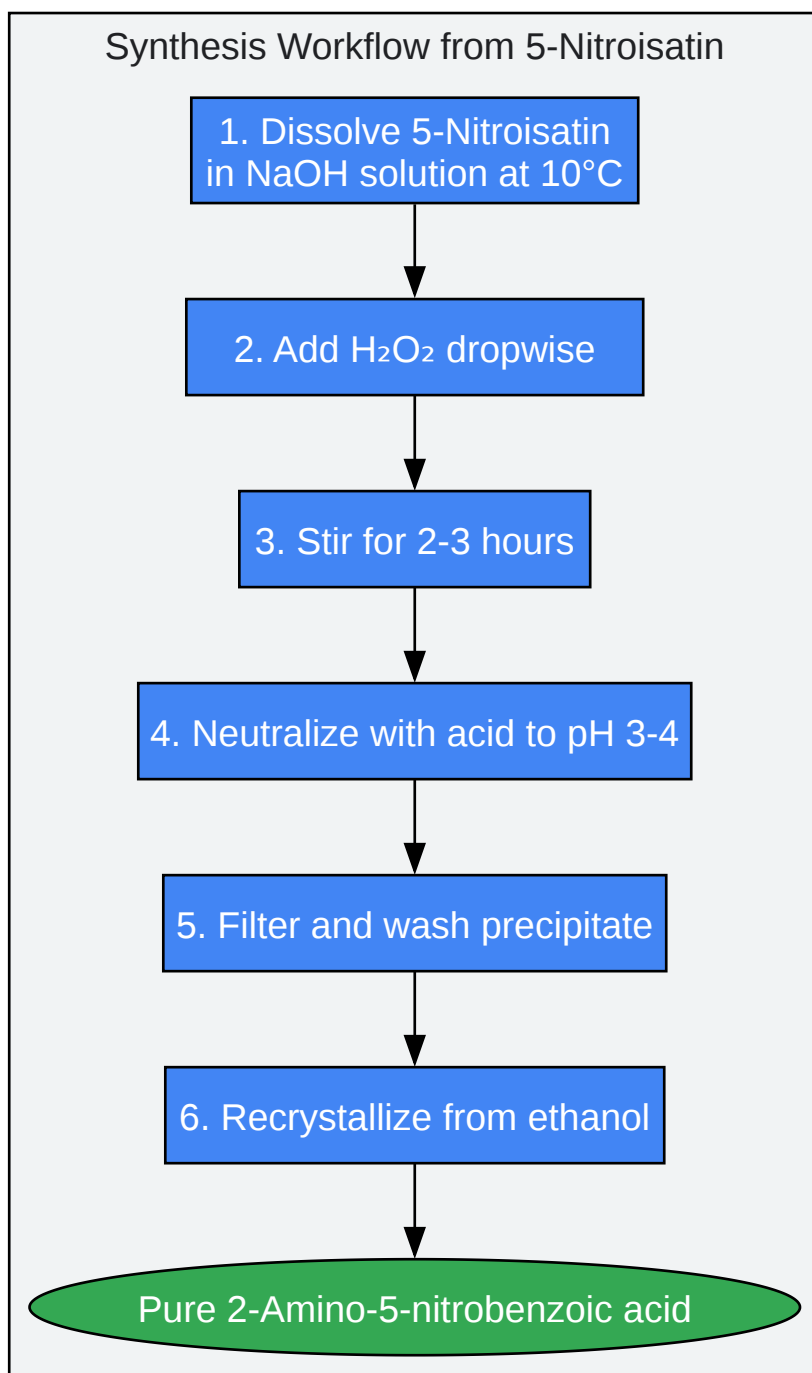
A: Poor solubility is a common issue due to the compound's crystalline structure and polar functional groups.[8] Here are several strategies to improve solubility:

- Solvent Selection:
 - Utilize polar aprotic solvents such as Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), or N-Methyl-2-pyrrolidone (NMP), where it exhibits better solubility.[8]
 - Alcohols like methanol and ethanol can also be used, although solubility may be lower.[8]
- pH Adjustment:
 - The molecule's solubility is highly pH-dependent.[8]

- In acidic conditions, the amino group is protonated, forming a more soluble salt.[\[8\]](#)
- In basic conditions, the carboxylic acid group is deprotonated, also leading to a more soluble carboxylate salt.[\[8\]](#)
- Caution: Ensure that pH adjustments are compatible with your reaction conditions and the stability of other reagents.
- Heating:
 - Gently heating the mixture can significantly increase solubility.[\[8\]](#)
 - Critical: Verify the thermal stability of all reactants from their safety data sheets (SDS) to prevent degradation.[\[8\]](#)
- Sonication:
 - Using an ultrasonic bath can help break down solid particles and enhance dissolution.[\[8\]](#)







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